

An In-depth Technical Guide to Pyrenetetrasulfonic Acid: Chemical and Physical Properties

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Compound of Interest

Compound Name: *Pyrenetetrasulfonic acid*

CAS No.: 74998-39-3

Cat. No.: B14439651

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core chemical and physical properties of 1,3,6,8-**pyrenetetrasulfonic acid** (PTSA), a highly fluorescent and water-soluble pyrene derivative. This document is intended for researchers, scientists, and professionals in drug development who utilize fluorescent probes and related chemical compounds in their work.

Core Chemical and Physical Properties

1,3,6,8-**pyrenetetrasulfonic acid** is a polycyclic aromatic hydrocarbon with four sulfonic acid groups attached to the pyrene core.^[1] These hydrophilic groups are responsible for its exceptional water solubility. The tetrasodium salt of PTSA is a commonly used form of this compound.

General Properties

Property	Value
IUPAC Name	pyrene-1,3,6,8-tetrasulfonic acid
Synonyms	PTSA, 1,3,6,8-Pyrenetetrasulphonic acid
CAS Number	6528-53-6
Molecular Formula	C ₁₆ H ₁₀ O ₁₂ S ₄
Molecular Weight	522.5 g/mol

Physical Properties

Property	Value
Appearance	Yellow-green powder
Melting Point	>300 °C
Boiling Point	Decomposes
Solubility	Highly soluble in water. Sparingly soluble in polar organic solvents. Insoluble in nonpolar organic solvents.
pKa	Strong acid

Spectroscopic Properties

Property	Value
UV-Vis Absorption (λ _{max})	~244, 276, 358, 376 nm in water
Fluorescence Emission (λ _{em})	~385, 405 nm in water (pH dependent)

Experimental Protocols

Synthesis of 1,3,6,8-Pyrenetetrasulfonic Acid Tetrasodium Salt

This protocol describes a one-step sulfonation reaction which is considered more environmentally friendly than traditional methods.

Materials:

- Pyrene
- Fuming sulfuric acid (oleum)
- Nitrobenzene
- Calcium hydroxide
- Sodium carbonate
- n-Butanol
- Saturated sodium chloride solution
- Ice

Procedure:

- In a fume hood, dissolve 1.01 g (5 mmol) of pyrene in 20 mL of nitrobenzene in a round-bottom flask equipped with a magnetic stirrer.
- Slowly add 3.5 mL of 50% fuming sulfuric acid to the pyrene solution in batches while stirring. Maintain the temperature at 30 °C for 6 hours.
- Increase the temperature to 60 °C and continue stirring at a high speed for 12 hours, during which a greenish-yellow precipitate will form.
- Pour the reaction mixture into ice water.
- Neutralize the mixture by slowly adding a slurry of calcium hydroxide, followed by filtration.
- Add sodium carbonate to the filtrate.
- Extract the nitrobenzene from the mixture completely using n-butanol.

- Concentrate the aqueous layer using a rotary evaporator at 60-80 °C.
- Purify the crude product by recrystallization from a saturated sodium chloride solution to obtain the final product as a yellow crystalline solid.

HPLC Analysis of Pyrenetetrasulfonic Acid

This method is suitable for determining the purity of **pyrenetetrasulfonic acid**.

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system with a UV detector.

Chromatographic Conditions:

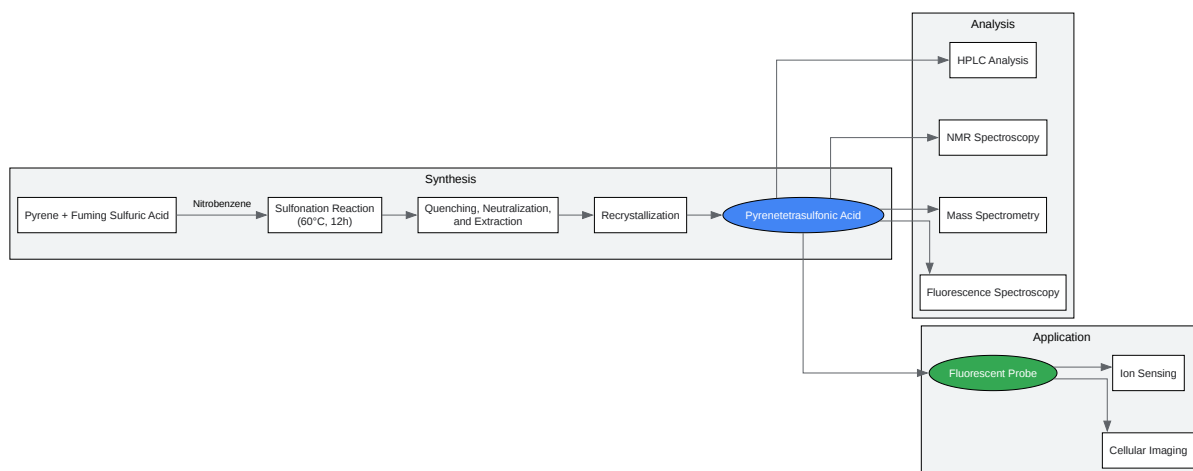
Parameter	Condition
Column	C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 µm)
Mobile Phase	Isocratic elution with a mixture of 0.1 M ammonium acetate buffer (pH 6.5) and acetonitrile (95:5, v/v)
Flow Rate	1.0 mL/min
Detection	UV at 376 nm
Injection Volume	20 µL

Procedure:

- Prepare a standard solution of **pyrenetetrasulfonic acid** of known concentration in the mobile phase.
- Prepare the sample solution by dissolving a known amount of the synthesized product in the mobile phase.
- Inject the standard and sample solutions into the HPLC system.

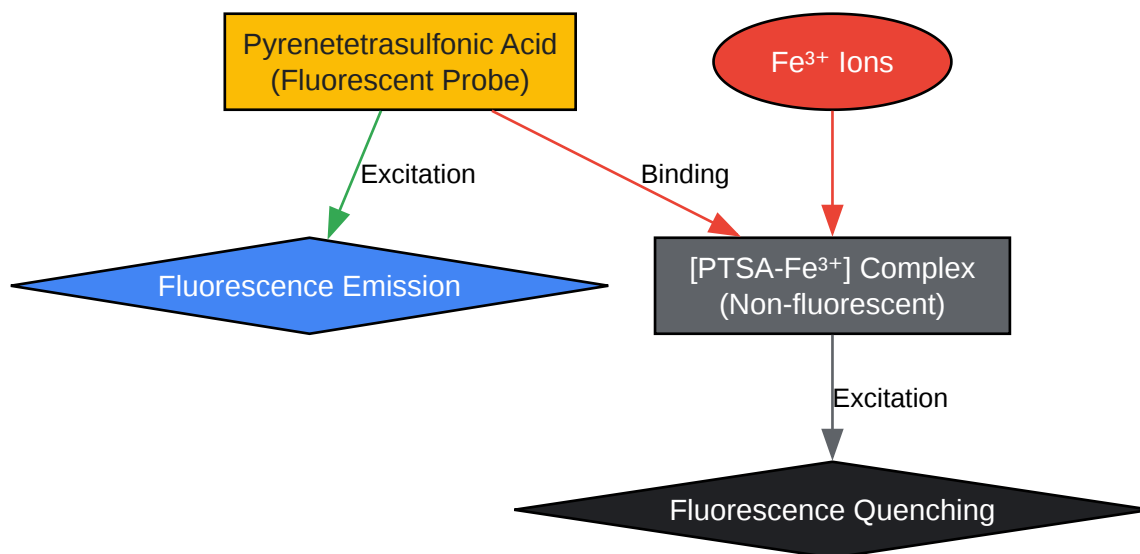
- Analyze the resulting chromatograms to determine the retention time and peak area of **pyrenetetrasulfonic acid**.
- Calculate the purity of the sample by comparing the peak area of the sample to that of the standard.

Visualizations



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Caption: Experimental workflow for the synthesis, analysis, and application of **pyrenetetrasulfonic acid**.



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Caption: Mechanism of **pyrenetetrasulfonic acid** as a fluorescent probe for ferric ion detection.

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References

- 1. Separation of 1,3,6,8-Pyrenetetrasulfonic acid on Newcrom R1 HPLC column | SIELC Technologies [sielc.com]
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